

Solubility of 4-Bromo-3-chloroaniline in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromo-3-chloroaniline

Cat. No.: B1265746

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-Bromo-3-chloroaniline** in common organic solvents. Due to the limited availability of precise quantitative data in publicly accessible literature, this document focuses on providing robust qualitative information, estimated solubility values based on structurally analogous compounds, and detailed experimental protocols for the accurate determination of its solubility. This information is critical for researchers and professionals involved in the synthesis, purification, formulation, and development of novel chemical entities.

Physicochemical Properties of 4-Bromo-3-chloroaniline

4-Bromo-3-chloroaniline is a halogenated aromatic amine with the molecular formula C_6H_5BrClN . Its structure, featuring a benzene ring substituted with bromine, chlorine, and an amino group, dictates its physicochemical properties, including its solubility.

Property	Value	Reference
Molecular Formula	C ₆ H ₅ BrCIN	[1] [2]
Molecular Weight	206.47 g/mol	[1]
Appearance	White to light yellow powder or crystalline material	[1]
Melting Point	74 °C	[3]
Boiling Point	276.3 ± 20.0 °C (Predicted)	[3]
Density	1.722 ± 0.06 g/cm ³ (Predicted)	[3]
pKa	2.84 ± 0.10 (Predicted)	[3]

Solubility Profile

The solubility of **4-Bromo-3-chloroaniline** is governed by the interplay of its aromatic ring, the polar amino group, and the halogen substituents. The amino group can participate in hydrogen bonding, while the halogen atoms contribute to the molecule's polarity and van der Waals interactions.

Qualitative Solubility Summary

Based on available data, **4-Bromo-3-chloroaniline** exhibits the following general solubility characteristics:

- Excellent Solubility: The compound is consistently reported to be soluble in methanol.[\[1\]](#)[\[3\]](#)
- Moderate Solubility: It shows solubility in other common organic solvents such as ethanol, acetone, and dichloromethane.[\[1\]](#)
- Low Water Solubility: As with many halogenated anilines, its solubility in water is expected to be limited. The progressive halogen substitution on the aniline ring is known to decrease aqueous solubility.[\[1\]](#)

Estimated Quantitative Solubility

While precise experimental data for **4-Bromo-3-chloroaniline** is not readily available, the solubility of structurally similar compounds, such as chloroanilines and di-halogenated benzenes, can provide valuable estimations. The following table presents estimated solubility values based on these analogs. It is important to note that these are approximations and should be confirmed by experimental determination.

Solvent	Chemical Formula	Predicted Solubility at 25°C (g/100 mL)	Rationale for Estimation
Methanol	CH ₃ OH	> 10	Consistently reported as "soluble" or "excellent solubility," suggesting high solubility.[1][3]
Ethanol	C ₂ H ₅ OH	5 - 10	Structurally similar anilines and di-halogenated benzenes show good solubility in ethanol.[4][5][6]
Acetone	C ₃ H ₆ O	5 - 10	Similar to ethanol, acetone is a polar aprotic solvent capable of dissolving halogenated aromatic compounds.[4][6]
Dichloromethane	CH ₂ Cl ₂	> 10	Halogenated solvents are generally effective at dissolving halogenated aromatic compounds.

Experimental Protocols for Solubility Determination

To obtain precise and accurate solubility data for **4-Bromo-3-chloroaniline**, standardized experimental protocols are necessary. The following sections detail two common and reliable methods: the gravimetric method and UV-Vis spectroscopy.

Gravimetric Method

This method is a straightforward and widely used technique for determining the solubility of a solid in a liquid.

Objective: To quantitatively determine the solubility of **4-Bromo-3-chloroaniline** in a specific organic solvent at a given temperature.

Materials:

- **4-Bromo-3-chloroaniline** (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance (± 0.1 mg accuracy)
- Temperature-controlled shaker or water bath
- Vials with airtight seals
- Volumetric flasks and pipettes
- Syringe filters (chemically compatible with the solvent)
- Drying oven

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **4-Bromo-3-chloroaniline** to a vial containing a known volume of the selected organic solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.

- Place the vial in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached.
- Sample Withdrawal and Filtration:
 - Once equilibrium is achieved, allow the vial to stand undisturbed in the temperature-controlled bath for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-heated or pre-cooled pipette to match the equilibration temperature.
 - Immediately filter the withdrawn aliquot through a syringe filter into a pre-weighed, dry container (e.g., a beaker or evaporating dish).
- Solvent Evaporation and Mass Determination:
 - Evaporate the solvent from the container under a gentle stream of nitrogen or in a fume hood. For higher boiling point solvents, a rotary evaporator may be used.
 - Once the solvent is removed, place the container with the solid residue in a drying oven at a temperature below the melting point of **4-Bromo-3-chloroaniline** (e.g., 60 °C) until a constant weight is achieved.
 - Cool the container in a desiccator and weigh it on an analytical balance.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **4-Bromo-3-chloroaniline** by subtracting the initial weight of the empty container from the final weight.
 - The solubility can be expressed in various units, such as g/100 mL or mg/mL.

UV-Vis Spectroscopy Method

This method is suitable for compounds that have a chromophore and absorb light in the UV-Vis region. It is a sensitive and accurate method for determining the concentration of a solute in a saturated solution.

Objective: To determine the solubility of **4-Bromo-3-chloroaniline** in a specific organic solvent at a given temperature using UV-Vis spectroscopy.

Materials:

- **4-Bromo-3-chloroaniline** (high purity)
- Selected organic solvent (UV-grade)
- UV-Vis spectrophotometer
- Quartz cuvettes
- Volumetric flasks and pipettes
- Analytical balance (± 0.1 mg accuracy)
- Temperature-controlled shaker or water bath
- Syringe filters (chemically compatible with the solvent)

Procedure:

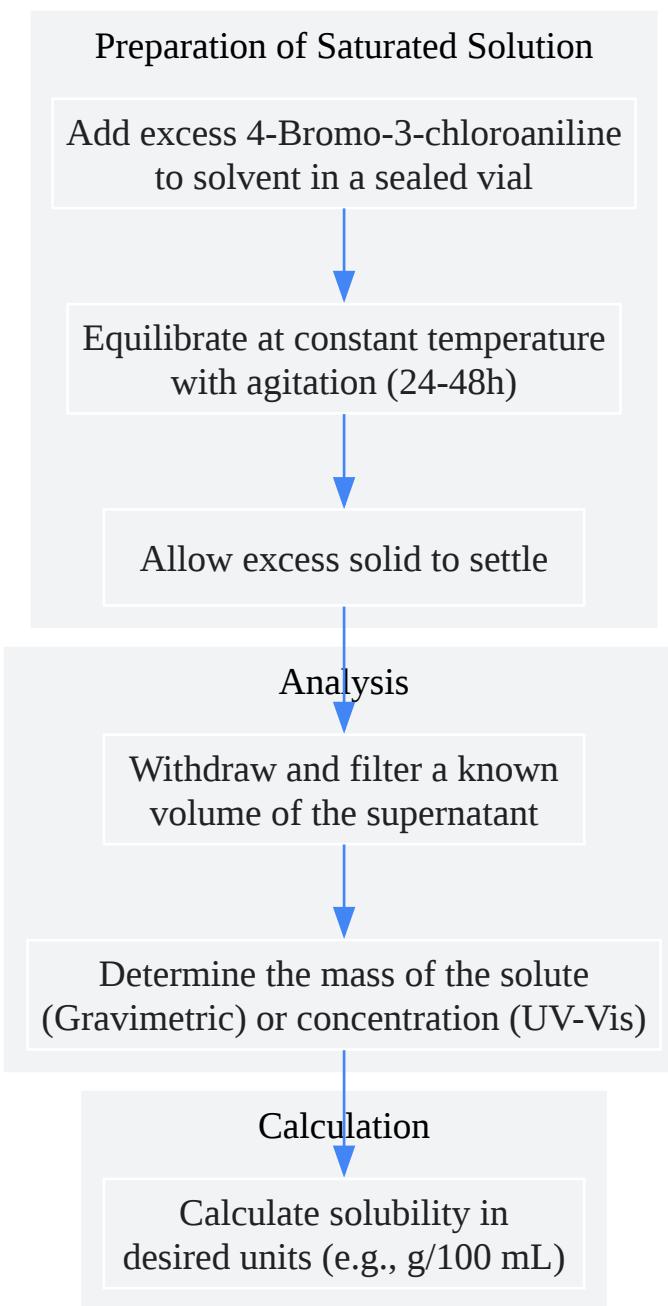
- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a stock solution of **4-Bromo-3-chloroaniline** of a known concentration in the chosen solvent.
 - From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **4-Bromo-3-chloroaniline** in that solvent.

- Plot a calibration curve of absorbance versus concentration and determine the linear regression equation.
- Preparation of Saturated Solution:
 - Follow the same procedure as described in the gravimetric method (Section 3.1, step 1) to prepare a saturated solution of **4-Bromo-3-chloroaniline** at the desired temperature.
- Sample Withdrawal, Filtration, and Dilution:
 - Follow the same procedure as described in the gravimetric method (Section 3.1, step 2) to obtain a clear, filtered aliquot of the saturated solution.
 - Accurately dilute the filtered aliquot with the solvent to a concentration that falls within the linear range of the calibration curve.
- Absorbance Measurement and Concentration Determination:
 - Measure the absorbance of the diluted sample at the λ_{max} .
 - Using the linear regression equation from the calibration curve, calculate the concentration of **4-Bromo-3-chloroaniline** in the diluted sample.
- Calculation of Solubility:
 - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted sample by the dilution factor.
 - Express the solubility in the desired units (e.g., g/100 mL, mg/mL, or mol/L).

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the solubility of **4-Bromo-3-chloroaniline** in an organic solvent.



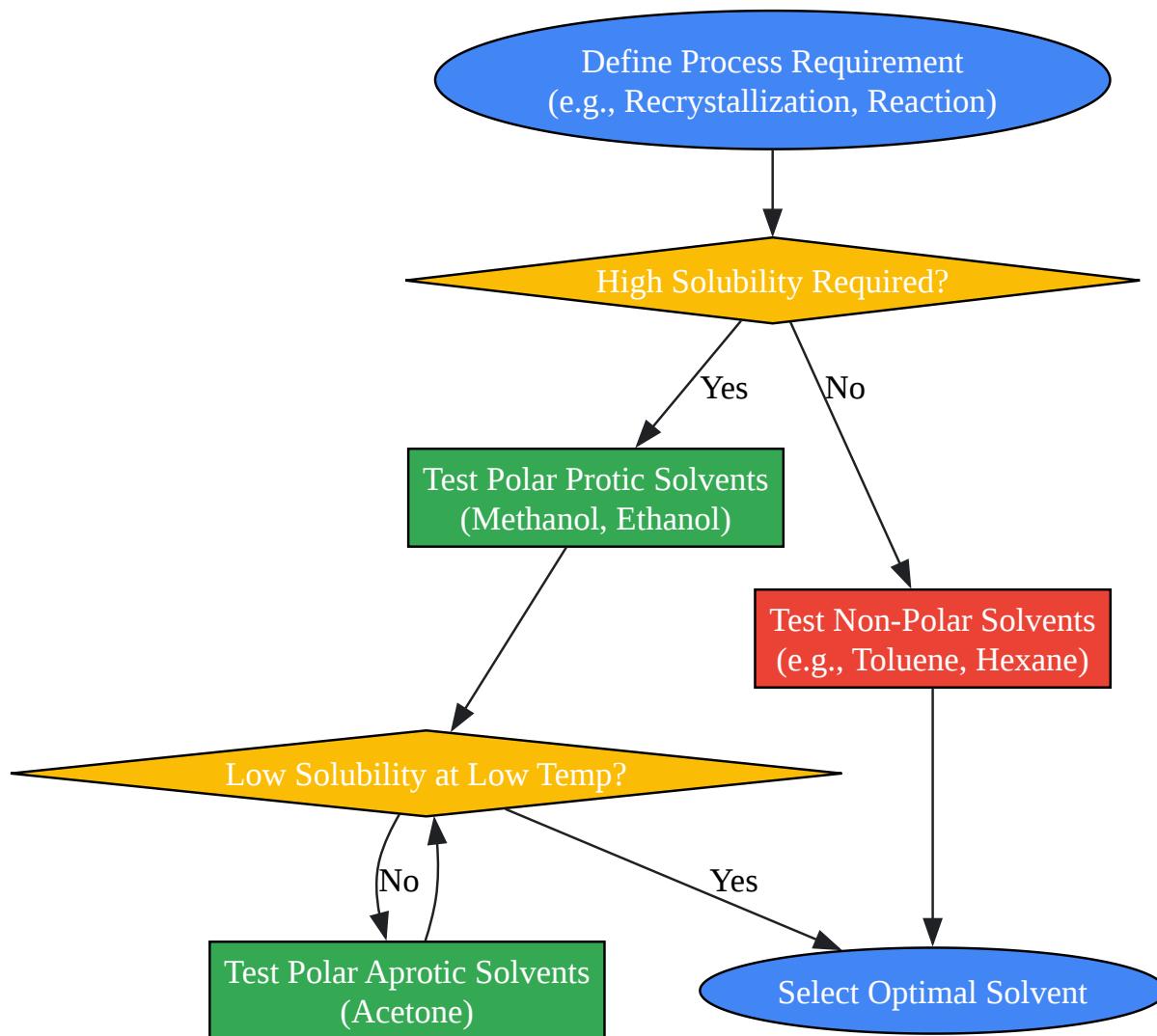
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Caption: Workflow for the experimental determination of solubility.

Solvent Selection Logic

The choice of an appropriate solvent is a critical step in many chemical processes. The following diagram outlines a logical pathway for selecting a suitable solvent based on desired

solubility characteristics.



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Caption: Logical workflow for solvent selection based on solubility.

Conclusion

This technical guide has synthesized the available information on the solubility of **4-Bromo-3-chloroaniline** in organic solvents. While quantitative data is sparse, qualitative assessments and data from analogous compounds provide a strong indication of its solubility profile. For applications requiring precise solubility values, the detailed experimental protocols provided

herein offer robust and reliable methods for their determination. This foundational knowledge is essential for the effective utilization of **4-Bromo-3-chloroaniline** in research and development.

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